

Synthesis of methyl sulfamate from methyl ester and ammonium sulfinate

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Compound of Interest

Compound Name: *Methyl sulfamate*

Cat. No.: *B1316501*

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An In-depth Technical Guide to the Synthesis of Methyl Sulfamate

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide details the synthesis of **methyl sulfamate**, a versatile reagent in organic chemistry. While the reaction of a methyl ester with ammonium sulfinate is a proposed route, this whitepaper establishes that the more reliable and well-documented method is the esterification of sulfamic acid with methanol. This process yields ammonium methyl sulfate, the ammonium salt of **methyl sulfamate**, which can be used as is or neutralized to obtain the free ester. This guide provides a comprehensive overview of the reaction, including a detailed experimental protocol, quantitative data, and a discussion of the reaction mechanism. The information is intended to equip researchers and professionals in drug development with the necessary knowledge for the successful synthesis and application of this compound.

Introduction

Methyl sulfamate (CAS 55665-95-7) is a chemical compound of interest in various fields of organic synthesis.^[1] Its structure, featuring a methyl ester of sulfamic acid, makes it a useful building block and intermediate. This document provides a detailed technical overview of its synthesis, focusing on the most practical and scientifically validated methodologies.

Synthetic Pathways: An Evaluation

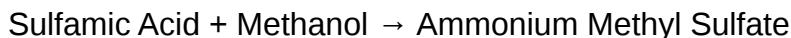
Proposed Synthesis from Methyl Ester and Ammonium Sulfinate: A Critical Assessment

The synthesis of **methyl sulfamate** from a methyl ester and ammonium sulfinate has been suggested in some chemical literature.^[1] However, extensive research has revealed a lack of specific and reproducible experimental protocols for this reaction in reputable scientific databases and peer-reviewed journals. The proposed nucleophilic substitution of the methoxy group of a methyl ester by the sulfinate anion is not a commonly employed or well-characterized transformation for the synthesis of sulfamate esters. Therefore, this route is not recommended for reliable synthesis.

Established Synthesis from Sulfamic Acid and Methanol

The reaction of sulfamic acid with methanol is a well-documented and effective method for the preparation of the ammonium salt of **methyl sulfamate**, known as ammonium methyl sulfate. This esterification reaction is a straightforward and reliable approach for laboratory-scale synthesis.

Reaction Scheme:



Experimental Protocol: Synthesis of Ammonium Methyl Sulfate

This section provides a detailed experimental procedure for the synthesis of ammonium methyl sulfate from sulfamic acid and methanol.

Materials and Equipment

- Reactants:
 - Sulfamic Acid ($\text{H}_2\text{NSO}_3\text{H}$)
 - Methanol (CH_3OH)

- Equipment:
 - Round-bottom flask
 - Reflux condenser
 - Heating mantle with magnetic stirrer
 - Stir bar
 - Beakers and graduated cylinders
 - Vacuum filtration apparatus (Büchner funnel, filter flask)
 - Ice bath

Step-by-Step Procedure

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, combine sulfamic acid and an excess of methanol. A typical molar ratio is approximately 1:5 (sulfamic acid to methanol) to ensure the methanol acts as both a reactant and a solvent.
- Reflux: Attach a reflux condenser to the flask and place the apparatus in a heating mantle. Heat the mixture to reflux with constant stirring. The reaction is typically carried out for several hours to ensure complete conversion.
- Crystallization: After the reflux period, turn off the heat and allow the reaction mixture to cool to room temperature. Further cooling in an ice bath will promote the crystallization of the ammonium methyl sulfate product.
- Isolation: Collect the crystalline product by vacuum filtration using a Büchner funnel.
- Washing and Drying: Wash the collected crystals with a small amount of cold methanol to remove any unreacted starting materials and impurities. Dry the product under vacuum to obtain the final ammonium methyl sulfate.

Quantitative Data

The following table summarizes the key quantitative data associated with the synthesis of ammonium methyl sulfate from sulfamic acid and methanol.

Parameter	Value/Range	Notes
Yield	62-80%	Yields can vary based on reaction scale, reflux time, and purification efficiency. [2]
Molar Ratio	1:5 to 1:9	(Sulfamic Acid:Methanol). An excess of methanol is used to drive the reaction forward. [2]
Reaction Temperature	Reflux (~65°C)	The boiling point of methanol.
Reaction Time	3 - 5 hours	Longer reaction times can lead to higher conversion.

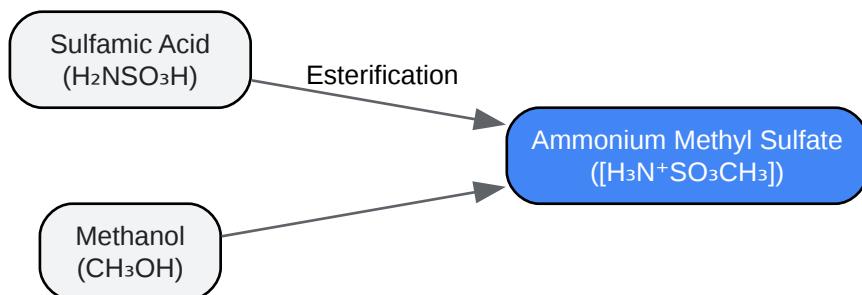
Physicochemical and Spectroscopic Data of Methyl Sulfamate

Property	Value
CAS Number	55665-95-7
Molecular Formula	CH ₅ NO ₃ S
Molecular Weight	111.12 g/mol
Melting Point	25-27 °C
Boiling Point (Predicted)	199.9 ± 23.0 °C
Density (Predicted)	1.459 ± 0.06 g/cm ³

Note: Spectroscopic data for pure **methyl sulfamate** is not readily available in public databases. The data for the related ammonium methyl sulfate is often reported.

Mandatory Visualizations

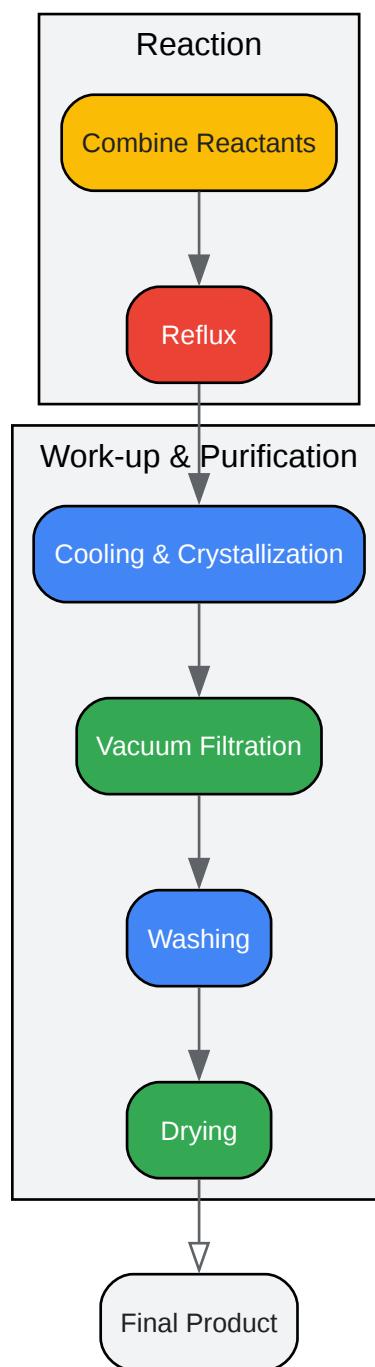
Reaction Pathway



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Caption: Reaction pathway for the synthesis of ammonium methyl sulfate.

Experimental Workflow



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Caption: Experimental workflow for the synthesis of ammonium methyl sulfate.

Conclusion

This technical guide has established that the synthesis of **methyl sulfamate** is most reliably achieved through the esterification of sulfamic acid with methanol, yielding ammonium methyl sulfate. The alternative pathway involving a methyl ester and ammonium sulfinate is not a well-supported method. The provided experimental protocol and quantitative data offer a solid foundation for researchers to undertake this synthesis. The diagrams included serve to visually clarify the reaction pathway and the experimental process. This guide aims to be a valuable resource for professionals in the fields of chemical research and drug development, enabling the efficient and informed synthesis of this important chemical intermediate.

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References

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